

# Application Note: Protocol for Indinavir Sulfate Ethanolate Stock Solution Preparation

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## Compound of Interest

Compound Name: *Indinavir Sulfate Ethanolate*

Cat. No.: *B15567020*

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## Introduction

Indinavir sulfate is a potent and selective inhibitor of the Human Immunodeficiency Virus Type 1 (HIV-1) protease, an enzyme crucial for the viral life cycle.<sup>[1]</sup> By binding to the active site of the protease, Indinavir prevents the cleavage of viral gag-pol polyprotein precursors, which leads to the formation of immature, non-infectious viral particles.<sup>[1][2][3]</sup> This mechanism of action makes it a vital component in highly active antiretroviral therapy (HAART).<sup>[1]</sup> For laboratory research, the accurate and consistent preparation of Indinavir sulfate stock solutions is paramount to ensure the reproducibility and reliability of experimental results.<sup>[1]</sup> This document provides detailed protocols for the preparation, storage, and handling of **Indinavir sulfate ethanolate** stock solutions.

## Physicochemical and Solubility Data

Indinavir sulfate is a white to off-white, hygroscopic, crystalline powder.<sup>[1][2][4]</sup> Its hygroscopic nature requires careful handling and storage to prevent moisture absorption, which can affect the compound's stability and weighing accuracy.<sup>[1]</sup>

Table 1: Physicochemical Properties and Solubility of **Indinavir Sulfate Ethanolate**

Property	Value	References
Molecular Formula	$C_{36}H_{47}N_5O_4 \cdot H_2SO_4$	[1][2]
Molecular Weight	711.88 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[1][2][4]
Solubility in DMSO	$\geq 100$ mg/mL (~140 mM)	[1][5]
Solubility in Water	$> 100$ mg/mL (~140 mM)	[1]
Solubility in Methanol	Very Soluble	[1][2]
Solubility in Ethanol	Insoluble	[1][4]

## Safety and Handling

Indinavir sulfate is considered harmful if swallowed and can cause serious skin and eye irritation.[1] It may also lead to respiratory irritation.[1] Standard personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound. All weighing and solution preparation should be performed in a chemical fume hood.[1]

## Experimental Protocols

Two common solvents for preparing Indinavir sulfate stock solutions are Dimethyl sulfoxide (DMSO) and water, due to its high solubility in both.[4]

This protocol is suitable for most in vitro cell-based assays where the final concentration of DMSO is maintained below a cytotoxic threshold (typically  $< 0.5\%$ ).

Materials:

- **Indinavir sulfate ethanolate** powder
- High-purity, anhydrous DMSO
- Sterile conical or microcentrifuge tubes

- Calibrated analytical balance
- Vortex mixer
- Sonicator bath (optional)

#### Procedure:

- Weighing: In a chemical fume hood, accurately weigh 71.19 mg of Indinavir sulfate powder and transfer it to a sterile conical tube.[\[1\]](#)
- Dissolution: Add 1 mL of high-purity DMSO to the tube.[\[1\]](#)
- Mixing: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. [\[1\]](#) If necessary, use a sonicator bath for brief intervals to aid dissolution, ensuring the solution is clear and free of particulates.[\[1\]](#)
- Aliquoting: To prevent repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 20-50  $\mu$ L) in sterile cryovials.[\[1\]](#)
- Storage: Store the aliquots as recommended in Table 2.

An aqueous stock solution is ideal for experiments that are sensitive to organic solvents.

#### Materials:

- **Indinavir sulfate ethanolate** powder
- Nuclease-free or sterile deionized water
- Sterile conical or microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer

#### Procedure:

- Weighing: In a chemical fume hood, accurately weigh 100 mg of Indinavir sulfate powder and transfer it to a sterile conical tube.[\[1\]](#)
- Dissolution: Add 1 mL of sterile deionized water to the tube.[\[1\]](#)
- Mixing: Tightly cap the tube and vortex until the powder is completely dissolved. The resulting solution should be clear.[\[1\]](#)
- Aliquoting: Dispense the aqueous stock solution into single-use aliquots in sterile cryovials.[\[1\]](#)
- Storage: Store the aliquots as recommended in Table 2. Note that aqueous solutions may have a shorter stable shelf-life than DMSO stocks.[\[1\]](#)

## Storage and Stability

Proper storage is essential to maintain the integrity of Indinavir sulfate. The solid compound is hygroscopic and should be protected from moisture.[\[1\]](#) Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.[\[6\]](#)[\[7\]](#)

Table 2: Recommended Storage Conditions

Form	Temperature	Duration	Notes
Solid Powder	-20°C	2 to 3 years	Store in a tightly sealed container with desiccant. <a href="#">[6]</a>
In Solvent (DMSO/Water)	-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles. <a href="#">[4]</a> <a href="#">[6]</a>
In Solvent (DMSO/Water)	-20°C	Up to 1 month	For short-term storage only. <a href="#">[6]</a> <a href="#">[7]</a>

## Visualization

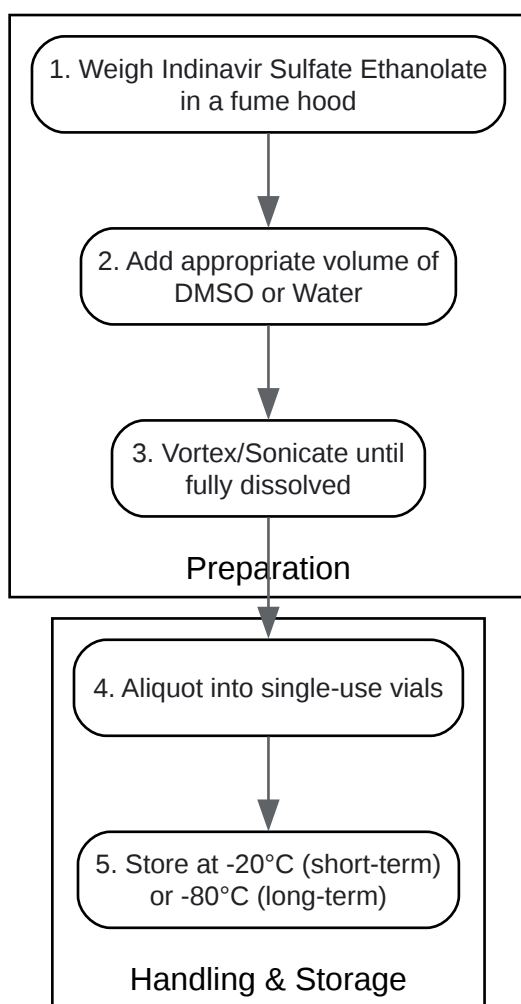


Figure 1: Workflow for Indinavir Sulfate Ethanolate Stock Solution Preparation

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Caption: Workflow for preparing Indinavir sulfate stock solution.

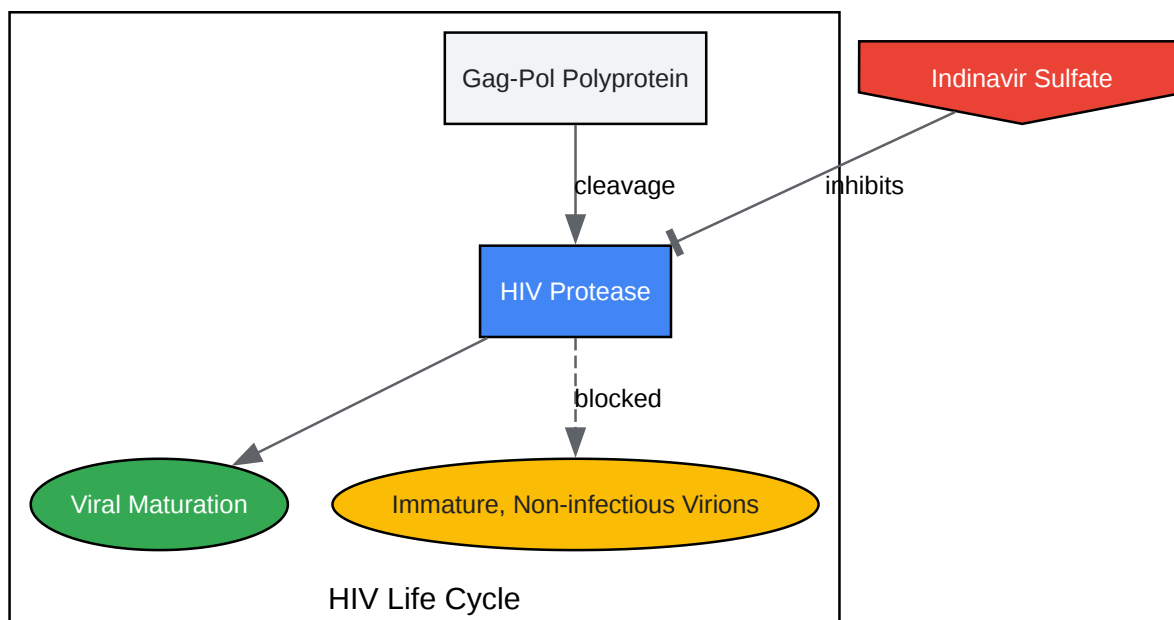


Figure 2: Mechanism of Action of Indinavir

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Caption: Indinavir inhibits HIV protease, blocking viral maturation.

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